

Technical Support Center: Mitigating Crop Injury from Ammonium Nonanoate Off-Target Drift

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Compound of Interest

Compound Name: Ammonium nonanoate

Cat. No.: B1288919

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on reducing crop injury from the off-target drift of **ammonium nonanoate**. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **ammonium nonanoate** and how does it work as an herbicide?

Ammonium nonanoate, also known as ammonium pelargonate, is a non-systemic, broad-spectrum, contact herbicide.[1] It is derived from nonanoic acid, a naturally occurring fatty acid found in various plants and animals.[2] Its mode of action involves the rapid disruption of plant cell membranes.[1][2] When the herbicide comes into contact with foliage, it penetrates the waxy cuticle and destroys the integrity of the cell membranes, leading to rapid cell leakage, desiccation, and visible "scorched" or browned plant tissue within hours.[2]

Q2: What are the primary factors contributing to the off-target drift of **ammonium nonanoate**?

Similar to other herbicides, the off-target drift of **ammonium nonanoate** is primarily influenced by two main factors:

- **Particle Drift:** This occurs when wind physically carries spray droplets away from the target area during application. The main contributing factors are wind speed, droplet size (smaller droplets are more susceptible), and the height of the spray boom.

- Vapor Drift: This happens when the herbicide volatilizes (turns into a gas) after application and moves off-target. Temperature and the specific formulation of the herbicide can influence its volatility.

Q3: What are the typical symptoms of **ammonium nonanoate** injury on non-target crops?

Symptoms of **ammonium nonanoate** injury on susceptible plants will appear rapidly, usually within a few hours of exposure. Since it is a contact herbicide, the damage will be localized to the parts of the plant that the spray droplets landed on. Typical symptoms include:

- Water-soaked lesions on leaves
- A "scorched" or burnt appearance of foliage
- Wilting and browning of affected plant parts
- Rapid desiccation (drying out) of tissue

Q4: Are there any known strategies to reduce crop injury from **ammonium nonanoate** drift?

Yes, research and practical application have identified several effective strategies:

- Lower Application Rates: Using the lowest effective concentration of **ammonium nonanoate** for the target weeds can reduce the severity of injury to non-target crops should drift occur. [\[3\]](#)
- Directed Spray Applications: Applying the herbicide directly to the target weeds and avoiding contact with the desirable crop is a highly effective method to prevent injury. [\[3\]](#)
- Use of Protective Shields: Employing shields or hoods on spray equipment can create a physical barrier, preventing the spray from reaching non-target plants.
- Optimizing Application Parameters: Utilizing nozzles that produce larger, coarser droplets, lowering the boom height, and avoiding spraying in windy conditions can significantly reduce particle drift. [\[4\]](#)[\[5\]](#)
- Monitoring Environmental Conditions: Do not spray during temperature inversions, which can trap spray particles and lead to unpredictable drift. [\[5\]](#) Spraying when temperatures are cooler

can also reduce the potential for volatilization.

Troubleshooting Guide

Problem: I am observing significant injury to my experimental crops even with careful application.

- Possible Cause: The concentration of **ammonium nonanoate** may be too high for the specific crop's tolerance level.
- Solution: Conduct a dose-response experiment to determine the maximum non-injurious rate for your specific crop species. Refer to the experimental protocol section for a detailed methodology.
- Possible Cause: Unseen drift due to environmental factors like wind gusts or temperature inversions.
- Solution: Always check wind speed and direction before and during application. Avoid spraying near sensitive crops during periods of calm, clear nights and early mornings when temperature inversions are more likely.
- Possible Cause: The spray droplets may be too fine, leading to increased drift potential.
- Solution: Switch to low-drift nozzles that produce a coarser droplet spectrum. Ensure your spray pressure is within the recommended range for the nozzles being used.

Problem: My weed control is inconsistent when I use lower, safer concentrations of **ammonium nonanoate**.

- Possible Cause: Inadequate coverage of the target weeds. **Ammonium nonanoate** is a contact herbicide and requires thorough wetting of the foliage to be effective.^[2]
- Solution: Increase the spray volume (water carrier) to ensure complete coverage of the weed foliage without increasing the concentration of the active ingredient.
- Possible Cause: The target weeds may be too mature or are a less susceptible species.

- Solution: Apply **ammonium nonanoate** to weeds that are young and actively growing for best results. Broadleaf weeds are generally more susceptible than grasses.[6]

Data Presentation

Table 1: Crop Injury from Over-the-Top Application of **Ammonium Nonanoate** on Ornamental Plants

Plant Species	Concentration (% v/v)	Application Conditions	Observed Injury Level
Coral Bells (Heuchera sanguinea)	3%	With Irrigation	Acceptable
Coral Bells (Heuchera sanguinea)	6%	With Irrigation	Unacceptable
Royal Fern (Osmunda regalis)	3% and 6%	Without Irrigation	Unacceptable
Royal Fern (Osmunda regalis)	3% and 6%	With Irrigation	Low
Stonecrop (Sedum spurium)	3% and 6%	With and Without Irrigation	Virtually no to minor
Lilac (Syringa sp.)	0.2%	Greenhouse	Significant (53-68%)
Arborvitae (Thuja sp.)	0.2%	Greenhouse	Moderate (up to 28%)

Source: IR-4 Ornamental Horticulture Program Crop Safety Report[7]

Experimental Protocols

Protocol: Evaluating Crop Phytotoxicity from Simulated Off-Target Drift of **Ammonium Nonanoate**

1. Objective: To quantify the dose-dependent phytotoxic effects of **ammonium nonanoate** on a specific crop species to determine a no-observable-effect rate (NOER) for simulated drift.

2. Materials:

- **Ammonium nonanoate** herbicide (e.g., Racer®)
- Test crop plants grown to a specific growth stage (e.g., 3-4 true leaves)
- Pressurized spray chamber or cabinet with a single nozzle boom
- Low-drift spray nozzles
- Distilled water
- Measuring cylinders and beakers
- Personal Protective Equipment (PPE)

3. Methods:

- **Plant Preparation:** Grow a sufficient number of healthy, uniform crop plants in individual pots under controlled environmental conditions (e.g., greenhouse with controlled temperature, humidity, and photoperiod).
- **Treatment Preparation:** Prepare a series of dilutions of **ammonium nonanoate** in distilled water to represent a range of potential drift concentrations. For example, if a typical application rate is a 3% solution, you might test 1%, 0.5%, 0.25%, 0.1%, and a 0% (water only) control.
- **Application:**
 - Calibrate the sprayer to deliver a known volume per unit area.
 - Place the test plants in the spray chamber.
 - Apply the different concentrations of **ammonium nonanoate** to separate groups of plants. Ensure a sufficient number of replicate plants for each concentration.
- **Post-Application Care:** Return the plants to the controlled environment and provide standard care.

- **Data Collection:** At set time points after application (e.g., 24, 48, and 72 hours, and 7 days), visually assess and score the percentage of foliar injury (e.g., chlorosis, necrosis, stunting) on each plant. Other quantitative measurements could include plant height, biomass, and photosynthetic efficiency.
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the dose-response relationship and the NOER.

Visualizations

Caption: Mode of action of **ammonium nonanoate** on a plant cell.

Caption: Workflow for mitigating off-target drift.

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